

What are the physical and chemical properties of 3,4-Dimethoxytropolone?

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Compound of Interest

Compound Name: 3,4-Dimethoxytropolone

Cat. No.: B15568377

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A Comprehensive Technical Guide to 3,4-Dimethoxytropolone

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,4-Dimethoxytropolone is a naturally occurring tropolone derivative isolated from *Streptoverticillium hadanonense*. Possessing a unique seven-membered aromatic ring, this compound has demonstrated notable antibacterial activity against both gram-positive and gram-negative bacteria. This technical guide provides a detailed overview of the known physical and chemical properties of **3,4-Dimethoxytropolone**, alongside experimental protocols for its characterization and an exploration of its biological activities and potential mechanisms of action.

Physicochemical Properties

Precise quantitative data for some physical properties of **3,4-Dimethoxytropolone** remain to be fully reported in publicly accessible literature. However, based on available safety data sheets and the known characteristics of related tropolone compounds, the following information has been compiled.

Table 1: Physical and Chemical Properties of **3,4-Dimethoxytropolone**

Property	Value	Source/Comment
IUPAC Name	2-hydroxy-3,4-dimethoxycyclohepta-2,4,6-trien-1-one	---
CAS Number	69432-64-0	---
Molecular Formula	C ₉ H ₁₀ O ₄	Calculated
Molecular Weight	182.17 g/mol	Calculated
Appearance	Solid (form not specified)	Inferred from related compounds
Melting Point	Not reported	---
Boiling Point	Not reported	---
Solubility	Not reported	Tropolones are generally soluble in organic solvents and have some water solubility.

Spectroscopic Data

Detailed spectroscopic data for **3,4-Dimethoxytropolone** is not readily available in public databases. The following are predicted characteristic spectral features based on its chemical structure.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: Expected signals would include peaks for the two methoxy groups (likely singlets in the range of 3.5-4.0 ppm), and distinct signals for the protons on the tropolone ring. The chemical shifts and coupling patterns of the ring protons would be indicative of their positions on the seven-membered ring.
- ¹³C NMR: Carbon signals for the two methoxy groups, the carbonyl carbon, the enol carbon, and the remaining carbons of the tropolone ring are expected.

2.2. Infrared (IR) Spectroscopy

The IR spectrum is expected to show characteristic absorption bands for the hydroxyl group (O-H stretch, likely broad, around $3200\text{-}3500\text{ cm}^{-1}$), the carbonyl group (C=O stretch, around $1600\text{-}1650\text{ cm}^{-1}$), C=C double bonds of the aromatic ring (around $1500\text{-}1600\text{ cm}^{-1}$), and C-O bonds of the methoxy groups.

2.3. Mass Spectrometry (MS)

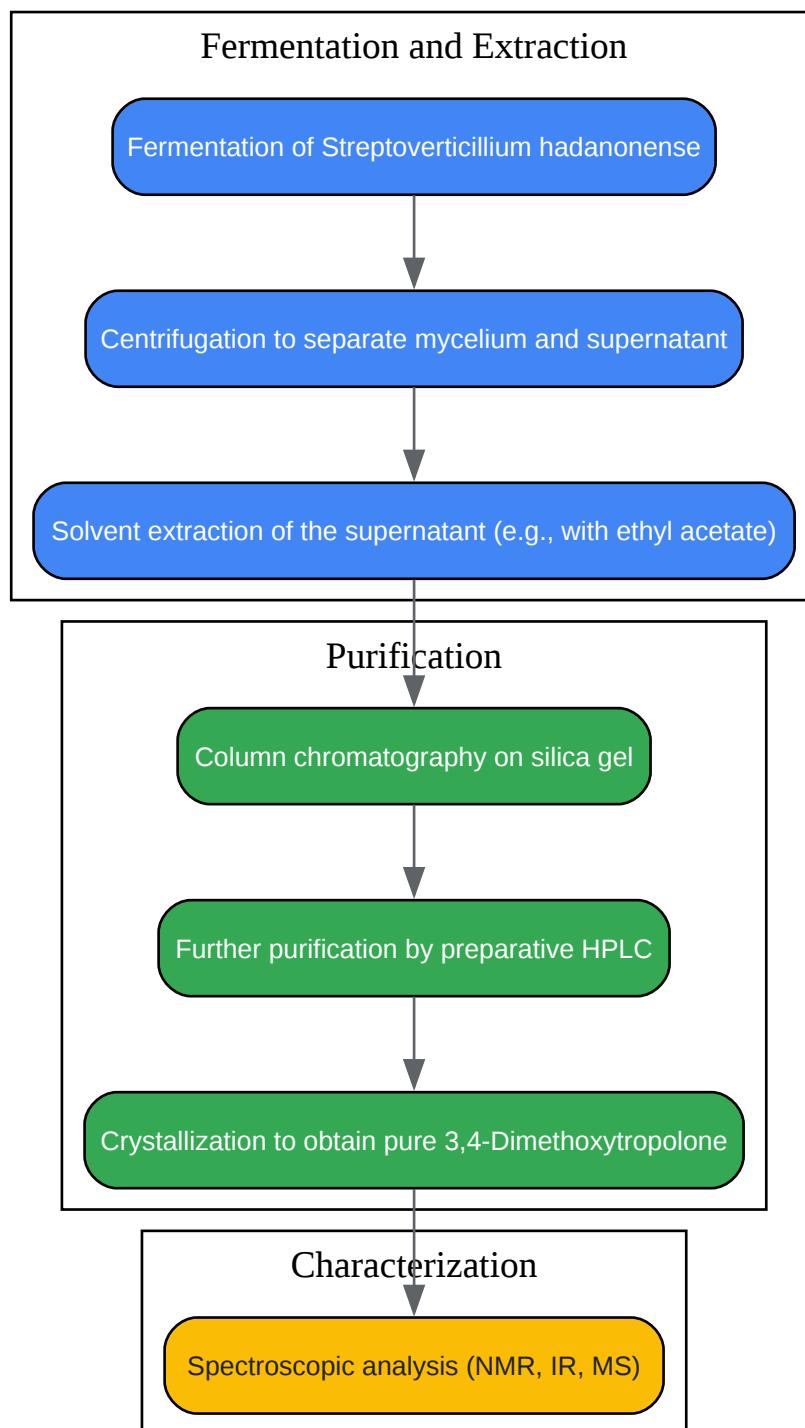
The mass spectrum should show a molecular ion peak (M^+) corresponding to the molecular weight of **3,4-Dimethoxytropolone** (182.17 g/mol). Fragmentation patterns would likely involve the loss of methyl groups from the methoxy substituents and cleavage of the tropolone ring.

Experimental Protocols

3.1. Isolation of **3,4-Dimethoxytropolone** from *Streptoverticillium hadanonense*

While a specific, detailed protocol for the isolation of **3,4-Dimethoxytropolone** is not available, a general procedure can be inferred from studies on similar compounds isolated from the same organism.

Experimental Workflow for Isolation



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Caption: General workflow for the isolation and purification of **3,4-Dimethoxytropolone**.

Methodology:

- Fermentation: *Streptoverticillium hadanonense* is cultured in a suitable liquid medium under optimal conditions for the production of secondary metabolites.
- Extraction: The culture broth is centrifuged to separate the mycelial cake from the supernatant. The supernatant is then extracted with an organic solvent such as ethyl acetate to partition the tropolone compounds.
- Chromatography: The crude extract is subjected to a series of chromatographic separations. This typically involves column chromatography on silica gel, followed by preparative high-performance liquid chromatography (HPLC) to isolate the individual compounds.
- Crystallization: The purified fraction containing **3,4-Dimethoxytropolone** is concentrated and crystallized from a suitable solvent system to yield the pure compound.
- Characterization: The structure of the isolated compound is confirmed using spectroscopic methods, including NMR, IR, and mass spectrometry.

Biological Activity and Signaling Pathways

4.1. Antibacterial Activity

3,4-Dimethoxytropolone has been reported to exhibit activity against both gram-positive and gram-negative bacteria. Tropolone compounds, in general, are known to exert their antibacterial effects through multiple mechanisms.[\[1\]](#)

Proposed Antibacterial Mechanism of Tropolones

The primary mechanism of action for tropolones is believed to be the disruption of the bacterial cell membrane and cell wall.[\[1\]](#) This leads to increased membrane permeability, leakage of intracellular components, and ultimately cell death.[\[1\]](#)



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Caption: Proposed mechanism of antibacterial action for tropolone compounds.

4.2. Signaling Pathways

The specific signaling pathways affected by **3,4-Dimethoxytropolone** have not been elucidated. However, the general class of tropolones has been shown to interact with various cellular targets. For instance, some tropolones can inhibit metalloenzymes by chelating the metal ions in their active sites. This suggests a potential for **3,4-Dimethoxytropolone** to interfere with bacterial metabolic pathways that are dependent on such enzymes.

Further research is required to identify the specific molecular targets and signaling cascades modulated by **3,4-Dimethoxytropolone** in bacterial and mammalian cells. This knowledge will be crucial for the development of this compound as a potential therapeutic agent.

Conclusion

3,4-Dimethoxytropolone is a promising natural product with demonstrated antibacterial properties. While a comprehensive dataset of its physical and chemical properties is still emerging, this guide provides a foundational understanding for researchers in the fields of natural product chemistry, microbiology, and drug development. Future investigations should focus on the complete spectroscopic characterization, elucidation of its specific molecular targets and signaling pathways, and evaluation of its therapeutic potential in preclinical models.

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References

- 1. Antibacterial Activity of Tropolone - PMC [pmc.ncbi.nlm.nih.gov]
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